

Pterocarpol stability in different solvent systems

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Pterocarpol

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Pterostilbene Solubility and Analytical Data

Pterostilbene exhibits poor aqueous solubility but high solubility in various organic and green solvents. The quantitative data from recent studies is summarized in the table below.

Table 1: Solubility and Stability Data for Pterostilbene (PTT)

Parameter	Experimental Conditions	Key Findings	Citation
Solubility	In pure solvents at 298.2 K	Water: 0.03 mg/mL (0.018 mg/g); Ethanol: 710 mg/g; PEG-400: 340 mg/g; Propylene Glycol: 1127 mg/g; Carbitol: 571 mg/g	[1] [2]
Solution Stability	HPLC analysis of solution samples	PTT found to be stable in solution; precision and accuracy of stability samples were within acceptable limits.	[2]
Solid-State Stability	Thermal analysis (DSC)	Fusion temperature (T_{fus}) was determined to be 378.80 K (~105.65 °C), indicating thermal stability below this point.	[1]

Experimental Protocols for Solubility and Stability Studies

Here are detailed methodologies for key experiments related to the data above.

Protocol 1: Determination of Solubility in Pure and Cosolvent Systems

This protocol is adapted from studies on the equilibrium solubility of pterostilbene [1].

- **1. Materials Preparation**

- **Compound:** High-purity pterostilbene (e.g., Sigma-Aldrich).
- **Solvents:** Pharmaceutically accepted solvents such as water, ethanol, propylene glycol (PG), polyethylene glycol-400 (PEG-400), and Transcutol-HP (THP).
- **Equipment:** An excess amount of pterostilbene is added to vials containing each pure solvent or pre-prepared "PEG-400 + water" cosolvent mixtures.

- **2. Equilibrium Process**

- The vials are sealed and agitated in a thermostatic water bath or shaker.
- The temperature is maintained isothermally within a range (e.g., 298.2 K to 318.2 K) for a sufficient period to reach equilibrium.
- The agitation is stopped, and the solutions are allowed to settle to ensure clear supernatant separation.

- **3. Sampling and Analysis**

- An aliquot of the saturated supernatant is carefully withdrawn and filtered.
- The concentration of pterostilbene in the filtrate is quantified using a pre-validated High-Performance Liquid Chromatography (HPLC) method [2].

Protocol 2: HPLC Analysis of Pterostilbene

This method provides a rapid and sensitive approach for quantifying pterostilbene in various samples, including solubility and stability solutions [2].

- **1. HPLC Conditions**

- **Column:** Nucleodur (150 mm × 4.6 mm) RP C18, 5 μm.
- **Mobile Phase:** Acetonitrile and water in a ratio of **90:10 (v/v)**.
- **Flow Rate:** **1.0 mL/min**.
- **Detection:** UV detection at a wavelength of **254 nm**.
- **Injection Volume:** 20 μL.
- **Temperature:** 25 ± 1 °C.

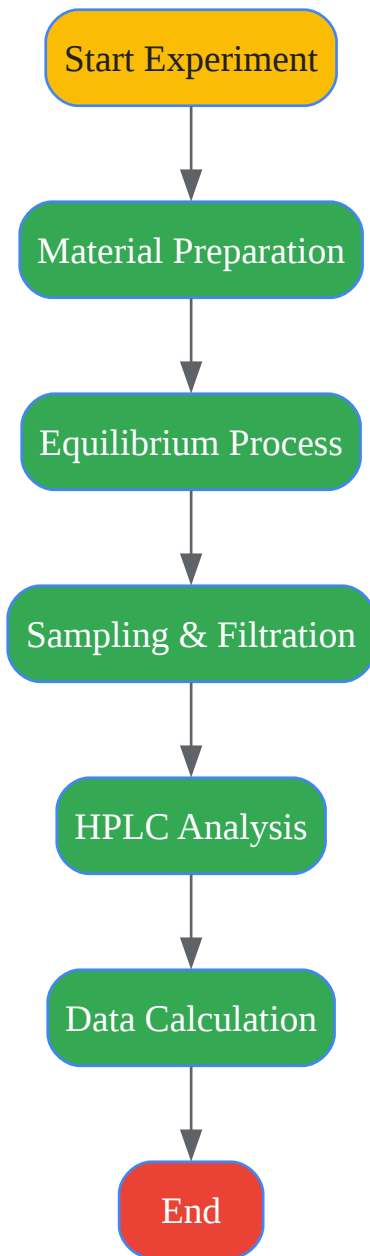
- **2. Sample Preparation**

- Stock and working standard solutions are prepared by dissolving pterostilbene in the mobile phase.
- Samples from solubility or stability studies are appropriately diluted with the mobile phase before injection.

- **3. Validation**

- The method is validated for linearity (e.g., 1–75 μg/g), accuracy (% recovery), precision (% CV), and sensitivity (LOD and LOQ) per ICH guidelines.

The workflow below summarizes the key steps for conducting solubility and stability studies.



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Advanced Applications: Fluorescent Wood Extracts

Beyond pure compounds, extracts from *Pterocarpus* wood (which contain a mixture of flavonoids, coumarins, and stilbenes) show unique properties with application potential. Researchers have developed a **wood-based fluorescent hydrogel** using these extracts.

Key Features of the Fluorescent Hydrogel:

- **Sensing Material:** The hydrogel incorporates fluorescent extracts from *Pterocarpus santalinus* without complex purification [3].
- **Ion Detection:** It functions as a highly sensitive and selective sensor for **Fe³⁺ ions** in water, demonstrated by fluorescence quenching upon ion contact [4] [3].
- **Reusability:** The sensor is reusable after treatment with ethylenediaminetetraacetic acid (EDTA) to chelate and remove the bound Fe³⁺ ions [3].

Important Considerations for Researchers

When working with *Pterocarpus*-derived compounds, please note:

- **Compound Clarification:** Much research focuses on "pterostilbene." Verify the specific compound of interest, as "**Pterocarpol**" may refer to a different chemical entity.
- **Stability Challenges:** Pterostilbene is known to have weak stability in aqueous media, which is a key challenge for oral bioavailability that formulation strategies aim to overcome [1] [5].
- **Extract Complexity:** Fluorescent properties of wood extracts are attributed to a complex mixture of molecules, primarily coumarin derivatives and flavonoids. This mixture can exhibit Aggregation-Caused Quenching (ACQ) and is unstable in highly acidic or alkaline conditions [4] [6].

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